

Personal protective equipment for handling Tert-butyl methyl(4-oxocyclohexyl)carbamate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl methyl(4-oxocyclohexyl)carbamate*

Cat. No.: *B153516*

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Essential Safety and Handling Guide for Tert-butyl methyl(4-oxocyclohexyl)carbamate

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety protocols and logistical information for the handling and disposal of **Tert-butyl methyl(4-oxocyclohexyl)carbamate** (CAS No. 400899-84-5). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Personal Protective Equipment (PPE)

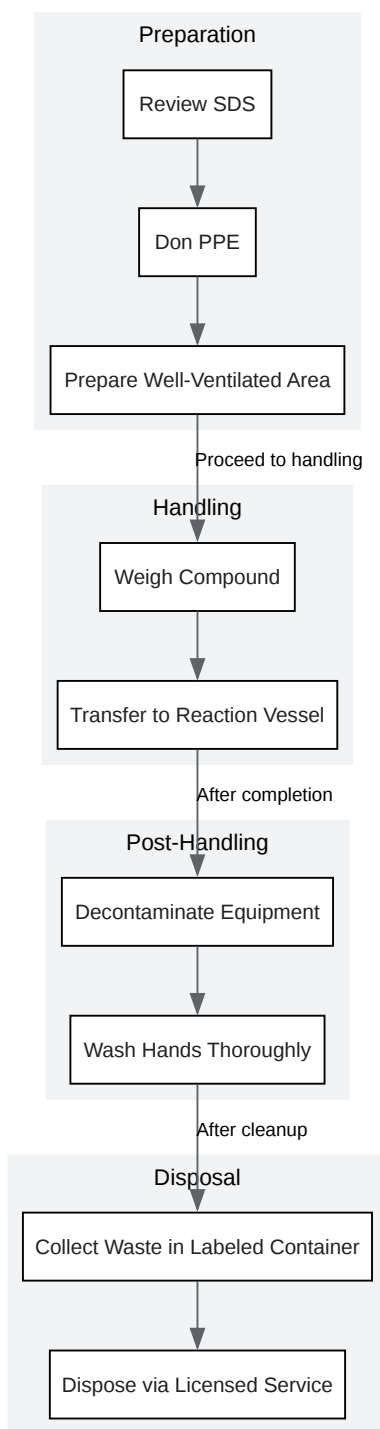
To ensure personal safety and prevent exposure, the following personal protective equipment is mandatory when handling **Tert-butyl methyl(4-oxocyclohexyl)carbamate**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or NIOSH (US) approved standards.	Protects eyes from splashes and dust particles.
Hand Protection	Appropriate protective gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after.	Prevents skin contact and absorption.
Body Protection	Protective clothing, such as a lab coat. For larger quantities or risk of splashing, chemical-resistant coveralls may be necessary.	Prevents skin contamination.
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. ^[1]	Protects against inhalation of dust or aerosols. May cause respiratory irritation. ^[1]

Safety and Handling Plan

A systematic approach to handling this compound is crucial. The following workflow outlines the key stages from preparation to disposal.

Safe Handling Workflow for Tert-butyl methyl(4-oxocyclohexyl)carbamate

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Caption: Logical workflow for the safe handling of **Tert-butyl methyl(4-oxocyclohexyl)carbamate**.

Chemical and Physical Properties

The following table summarizes key quantitative data for **Tert-butyl methyl(4-oxocyclohexyl)carbamate**.

Property	Value
Molecular Formula	C12H21NO3
Molecular Weight	227.30 g/mol
CAS Number	400899-84-5

Note: Detailed toxicological properties such as LD50 and occupational exposure limits have not been thoroughly investigated for this specific compound.[\[1\]](#)

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Operational Plan: Handling and Storage

Handling:

- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.[\[1\]](#)

Storage:

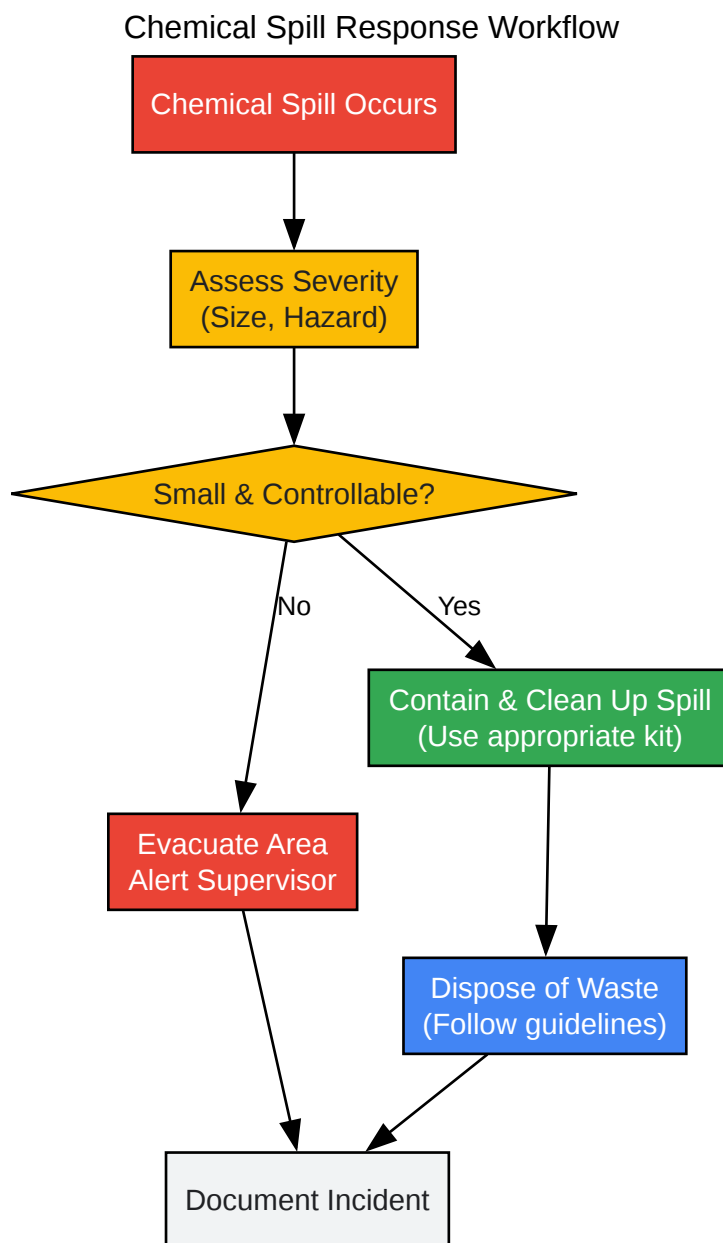
- Store in a cool place.
- Keep the container tightly closed in a dry and well-ventilated place.
- This material is hygroscopic; store under an inert gas.[\[1\]](#)

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate personnel to safe areas.
- Ventilate: Ensure adequate ventilation.
- Containment: Use personal protective equipment. Avoid dust formation. Do not breathe vapors, mist, or gas.[\[1\]](#)
- Clean-up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[\[1\]](#)
- Environmental Protection: Do not let the product enter drains.[\[1\]](#)

The following workflow illustrates the decision-making process for handling a chemical spill.



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Caption: Decision workflow for responding to a chemical spill.

Disposal:

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.

- Contaminated packaging: Dispose of as unused product.
- Contact a licensed professional waste disposal service to dispose of this material.

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References

- 1. capotchem.com [capotchem.com]
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